

In-Depth Technical Guide: Safety Profile of 2-Hydrazinyl-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Hydrazinyl-4-(trifluoromethyl)pyridine

Cat. No.: B1316363

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **2-Hydrazinyl-4-(trifluoromethyl)pyridine** (CAS No. 89570-84-3). The information is intended for researchers, scientists, and professionals in the field of drug development who may handle or utilize this compound in their work. It is important to note that a complete, officially compiled Safety Data Sheet (SDS) was not publicly available at the time of this writing. Therefore, this guide has been meticulously compiled from supplier safety information and data on structurally related compounds.


Hazard Identification and Classification

2-Hydrazinyl-4-(trifluoromethyl)pyridine is classified as a hazardous substance. The available data indicates several potential health risks associated with exposure.

GHS Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Pictograms:

 alt text

Signal Word: Warning

Summary of Hazards:

Hazard Category	GHS Classification	Description
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin.
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **2-Hydrazinyl-4-(trifluoromethyl)pyridine** is limited. The following table summarizes the available information.

Property	Value
Molecular Formula	C ₆ H ₆ F ₃ N ₃
Molecular Weight	177.13 g/mol
CAS Number	89570-84-3
Appearance	Not specified (likely a solid)
Purity	Typically >95%

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure.

Handling:

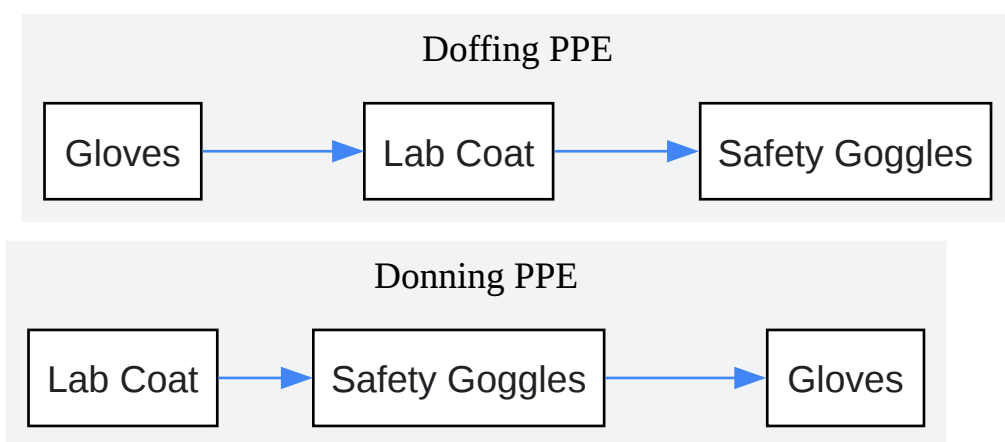
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid direct contact with the substance.
- Do not breathe dust or vapors.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the recommended workflow for donning and doffing Personal Protective Equipment when handling **2-Hydrazinyl-4-(trifluoromethyl)pyridine**.



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Recommended PPE Donning and Doffing Sequence.

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

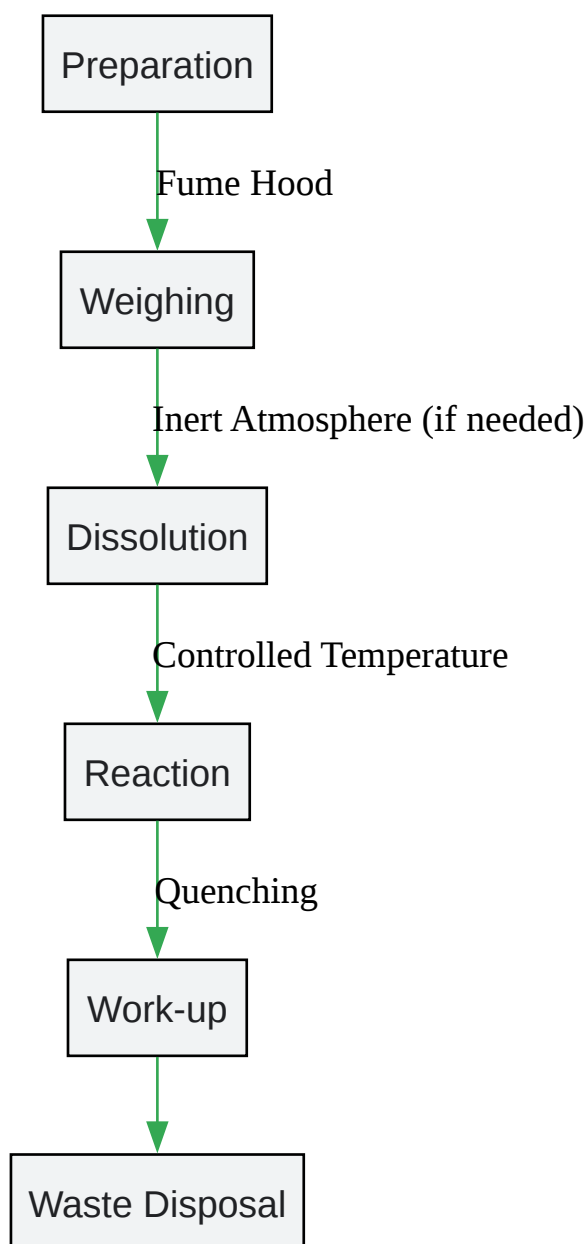
- Evacuate the area.
- Ventilate the area of the spill.
- Wear appropriate personal protective equipment (PPE).

- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable decontaminating agent.
- Dispose of the waste in accordance with local, state, and federal regulations.

Experimental Protocols

General Handling Protocol for Hazardous Pyridine Derivatives

This protocol provides a general framework for handling hazardous pyridine derivatives like **2-Hydrazinyl-4-(trifluoromethyl)pyridine**.



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General workflow for handling hazardous pyridine derivatives.

Methodology:

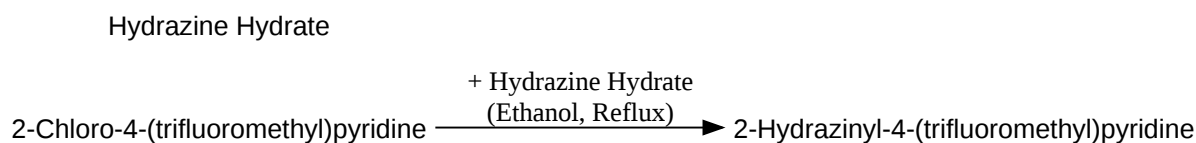
- Preparation: Before starting any experiment, ensure that the work area is clean and all necessary equipment and reagents are readily available. The experiment should be conducted in a certified chemical fume hood.

- **Weighing:** Weigh the required amount of **2-Hydrazinyl-4-(trifluoromethyl)pyridine** in a tared container inside the fume hood. Use appropriate anti-static measures if the compound is a fine powder.
- **Dissolution:** Add the solvent to the reaction vessel first, followed by the slow addition of the pyridine derivative. If the reaction is air or moisture sensitive, perform this step under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction:** Carry out the reaction under the specified conditions (e.g., temperature, stirring). Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, LC-MS).
- **Work-up:** After the reaction is complete, quench the reaction mixture carefully. Perform extractions and washes as required. All aqueous waste should be collected for proper disposal.
- **Waste Disposal:** Dispose of all chemical waste, including contaminated materials, in appropriately labeled hazardous waste containers according to institutional and regulatory guidelines.

Synthesis of 2-Hydrazinyl-4-(trifluoromethyl)pyridine

A general procedure for the synthesis of 2-hydrazinylpyridine derivatives has been reported and can be adapted for this specific compound.^[1]

Reaction Scheme:



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General synthesis scheme for **2-Hydrazinyl-4-(trifluoromethyl)pyridine**.

Procedure:

- To a solution of 2-Chloro-4-(trifluoromethyl)pyridine in ethanol, add hydrazine hydrate dropwise at room temperature.
- Reflux the reaction mixture until the starting material is consumed (monitor by TLC).
- Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Partition the residue between an organic solvent (e.g., ethyl acetate) and water.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and concentrate it to obtain the crude product.
- The product can be purified further if necessary, for example, by column chromatography.[1]

Toxicological Information

Detailed toxicological studies for **2-Hydrazinyl-4-(trifluoromethyl)pyridine** are not readily available in the public domain. The GHS classification suggests that the compound is harmful by ingestion, skin contact, and inhalation. It is also an irritant to the skin, eyes, and respiratory system. The trifluoromethyl group and the hydrazinyl moiety are both known to impart toxicity to molecules. Therefore, caution should be exercised to avoid any direct exposure.

Disclaimer

The information provided in this technical guide is intended for use by qualified professionals and is based on the best available data at the time of compilation. It is not exhaustive and should be used as a supplement to, not a replacement for, a comprehensive risk assessment. Users are responsible for their own safety and for complying with all applicable regulations. The author and publisher of this guide assume no liability for any damages or injuries resulting from the use of this information.

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References

- 1. 2-HYDRAZINO-4-(TRIFLUOROMETHYL)PYRIDINE synthesis - chemicalbook [chemicalbook.com]
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